

Personal protective equipment for handling ML00253764

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML00253764

Cat. No.: B1139121

[Get Quote](#)

Essential Safety and Handling Guide for ML00253764

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the melanocortin 4 receptor (MC4R) antagonist, **ML00253764**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

When handling **ML00253764**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles or Glasses	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hands	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile or latex gloves are generally suitable for handling small quantities in a laboratory setting.
Body	Protective Clothing	A standard laboratory coat is recommended to prevent contamination of personal clothing.[1]
Respiratory	Not Required (Under Normal Use)	No protective equipment is needed under normal use conditions.[1] If creating aerosols or dust, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **ML00253764** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, or clothing.[1]
- Avoid ingestion and inhalation.[1]
- Avoid dust formation.[1]

- Handle in accordance with good industrial hygiene and safety practices.[1]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1]
- For long-term storage, it is recommended to store the compound in a freezer to maintain product quality.[1] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3]

Disposal Plan

Unused **ML00253764** and its containers must be disposed of safely and in accordance with local, state, and federal regulations.

Waste Disposal:

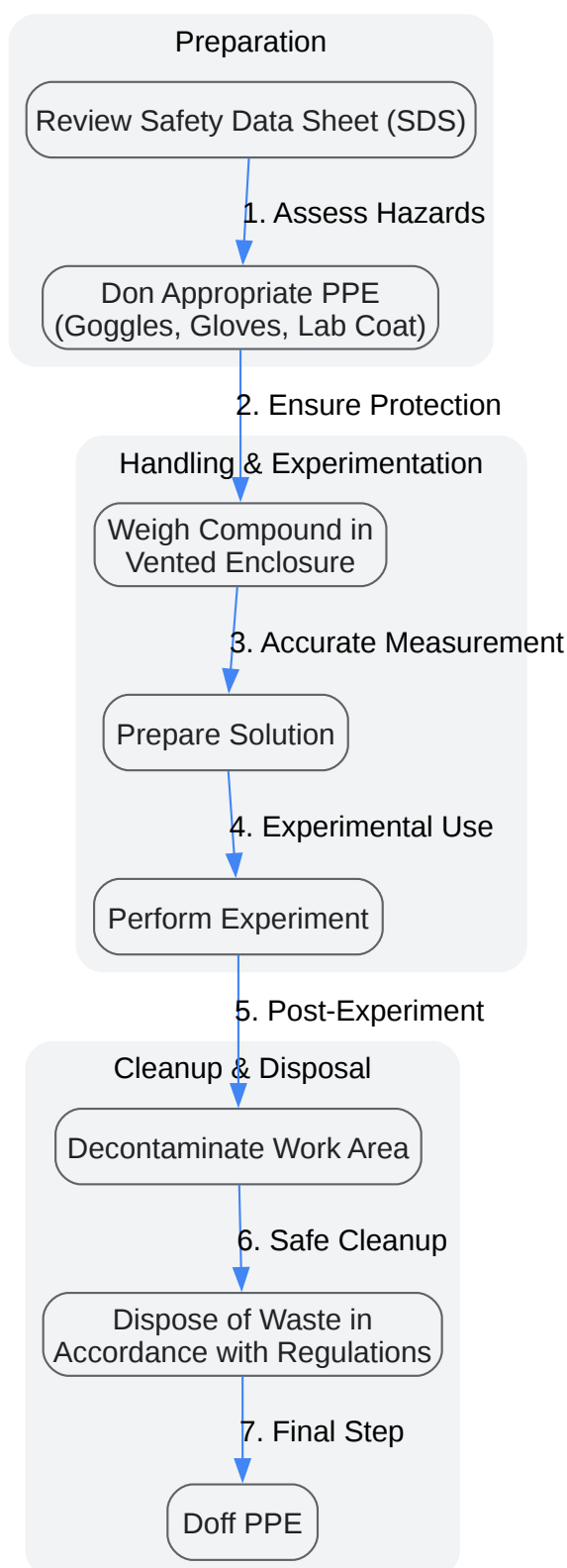
- Dispose of waste product in accordance with all applicable federal, state, and local environmental regulations.
- It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Container Disposal:

- Empty containers may retain product residue.
- Keep product and empty container away from heat and sources of ignition.[1]
- Dispose of empty containers in the same manner as the product itself.

Experimental Workflow: Safe Handling of ML00253764

The following diagram outlines the procedural steps for the safe handling of **ML00253764** from receipt to disposal.



[Click to download full resolution via product page](#)

Figure 1. Workflow for the safe handling and disposal of **ML00253764**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling ML00253764]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139121#personal-protective-equipment-for-handling-ml00253764]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

